

A Comprehensive Technical Guide to the Safe Handling and Disposal of Hydralazine

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Compound of Interest

Compound Name: 4-Hydrazinylphthalazin-1(2h)-one

Cat. No.: B173058

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and disposal guidelines for **4-Hydrazinylphthalazin-1(2h)-one**, commonly known as Hydralazine. The following sections detail the hazardous properties of this compound, mandated personal protective equipment, emergency procedures, and proper disposal methods to ensure a safe laboratory environment.

Chemical and Physical Properties

Hydralazine and its hydrochloride salt are commonly used in research and pharmaceutical applications. While comprehensive experimental data for all physical and chemical properties are not always available, the following tables summarize the known characteristics.

Table 1: Physical and Chemical Properties of Hydralazine Hydrochloride

Property	Value
Synonyms	1-hydrazinyl-phthalazine, monohydrochloride; 1-Hydrazinophthalazine[1]
CAS Number	304-20-1[1]
Molecular Formula	C ₈ H ₈ N ₄ ·HCl[2]
Molecular Weight	196.64 g/mol [2]
Appearance	Orange colored circular, flat bevel edged tablets[2]
Solubility	Data not readily available[2]
Melting Point	Data not readily available[2]
Boiling Point	Data not readily available[2]
Flash Point	Not applicable[1]
Vapor Pressure	Not applicable[1]
Density	Data not readily available[2]

Hazard Identification and Classification

Hydralazine hydrochloride is classified as a hazardous substance with multiple health risks. Researchers must be fully aware of these dangers before handling the compound.

Table 2: GHS Hazard Classification for Hydralazine Hydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	3	H301: Toxic if swallowed[1]
Skin Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage	1	H318: Causes serious eye damage[1]
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[1]
Carcinogenicity	2	H351: Suspected of causing cancer[1]
Reproductive Toxicity	2	H361-H362: Suspected of damaging fertility or the unborn child. May cause harm to breast-fed children[1]
Specific Target Organ Toxicity (Single Exposure)	2	H371: May cause damage to organs[1]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure[1]
Hazardous to the Aquatic Environment (Chronic)	3	H412: Harmful to aquatic life with long lasting effects[1]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in safety data sheets are not typically provided. The reported values, such as the LD50, are results from standardized toxicological assays. For instance, the acute oral toxicity (LD50) in rats was determined to be

between 173 and 187 mg/kg[2]. These studies are conducted under specific, controlled conditions as per international guidelines (e.g., OECD Test Guidelines). Researchers intending to perform their own toxicological assessments should consult these standardized protocols.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when working with Hydralazine. The following workflow outlines the necessary steps for safe handling.



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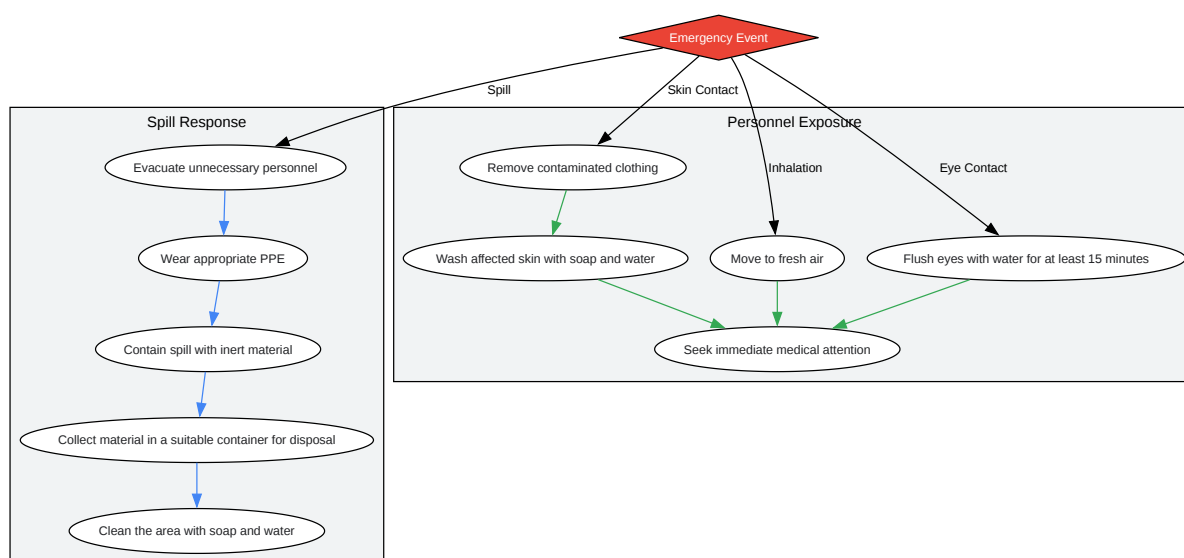
Caption: Workflow for Safe Handling of Hydralazine.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles[3].
Skin Protection	Wear protective gloves (e.g., nitrile rubber), and a lab coat. Ensure full body protection when handling significant quantities[3].
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or when handling large quantities[3].

Emergency Procedures

In the event of accidental exposure or spillage, immediate and appropriate action is crucial. The following diagram outlines the emergency response workflow.



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Caption: Emergency Response Workflow for Hydralazine.

First Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention[4].
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists[5].

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[3].
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention[4].

Disposal Guidelines

Proper disposal of Hydralazine and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Methods:

- All waste materials containing Hydralazine should be considered hazardous waste.
- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations[5].
- Incineration at a licensed hazardous waste facility is the recommended method of disposal[2].
- Do not allow the material to enter drains or waterways[5].

Container Disposal:

- Empty containers may retain product residue and should be treated as hazardous.
- Do not reuse empty containers. They should be disposed of in the same manner as the product itself.

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can mitigate the risks associated with Hydralazine and maintain a safe working environment. Always consult the most recent Safety Data Sheet for the specific product you are using before commencing any work.

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